

Physicochemical characteristics of 5-Chlorosalicylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chlorosalicylic Acid

Cat. No.: B044635

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Characteristics of **5-Chlorosalicylic Acid**

Introduction

5-Chlorosalicylic acid (5-CSA) is an organic compound and a chlorinated derivative of salicylic acid.[1][2] Its chemical structure consists of a benzoic acid backbone with a hydroxyl group at position 2 and a chlorine atom at position 5.[1] This substitution pattern imparts specific physicochemical properties that make it a valuable intermediate in various industrial syntheses.[3] It is primarily utilized as a crucial building block in the manufacturing of pharmaceuticals, including anti-inflammatory drugs and analgesics, as well as in the agrochemical sector for formulating herbicides and fungicides.[3] This document provides a detailed overview of the core physicochemical characteristics of **5-Chlorosalicylic Acid**, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical properties of **5-Chlorosalicylic Acid** are summarized below. These values are critical for its handling, application in chemical reactions, and formulation.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ ClO ₃	[1][4][5][6][7][8][9]
Molecular Weight	172.57 g/mol	[1][5][6][7][8]
CAS Number	321-14-2	[5][7][8][9]
Appearance	White to off-white/cream crystalline powder or acicular solid.[3][5][6][10]	[3][5][6][10]
Melting Point	171-172 °C[4][6]; 171.5 °C; 172.0 to 178.0 °C; 173 °C[7]	[4][6][7][11]
Boiling Point	320.5 ± 27.0 °C at 760 mmHg[4]; 320.50 °C (estimated)[11]	[4][11]
Density	1.5 ± 0.1 g/cm ³	[4]
pKa	2.63 (at 25°C)	[6]
Flash Point	147.6 ± 23.7 °C[4]; 147.60 °C (estimated)[11]	[4][11]
Solubility	Slightly soluble in water. Soluble in alcohol, ether, chloroform, benzene[5], and methanol.	[5]

Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **5-Chlorosalicylic Acid**.

Spectrum Type	Data Reference	Source(s)
¹ H NMR	Spectrum available and conforms to the structure.	[1] [12]
¹³ C NMR	Spectrum available.	[1]
Infrared (IR)	Spectrum available (FTIR, KBr Wafer, Nujol Mull).	[1] [13] [14]
UV-Vis	Spectrum available.	[1]
Mass Spectrometry	Spectrum available (GC-MS, Electron Ionization).	[1] [9] [14] [15]

Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results and for the development of new synthetic routes or analytical methods.

Synthesis: Direct Chlorination of Salicylic Acid

A common and commercially viable method for preparing **5-Chlorosalicylic Acid** is through the direct chlorination of salicylic acid in an organic solvent at elevated temperatures.[\[16\]](#)

Objective: To synthesize **5-Chlorosalicylic Acid** with high purity and yield.

Materials:

- Salicylic Acid
- Chlorine gas
- Solvent: Halogenated, monocyclic, carbocyclic, aromatic solvent (e.g., Chlorobenzene, Dichlorobenzene, Bromobenzene).[\[16\]](#)
- Reaction Vessel (e.g., four-hole boiling flask).[\[17\]](#)

Procedure:

- Salicylic acid is dissolved in the chosen organic solvent (e.g., chlorobenzene) within the reaction vessel.[16][17]
- The mixture is heated to a temperature between 100°C and 150°C to ensure complete dissolution.[16] One specific protocol heats the solution to 130°C to ensure the water content is below 0.03%.[17]
- Chlorine gas is then slowly passed through the hot solution over a period of several hours (e.g., 7 to 12 hours).[16]
- After the reaction is complete, the mixture is cooled to room temperature (approximately 25-30°C), which induces the crystallization of the product.[16][17]
- The solid product is isolated via suction filtration.[16][17]
- The filter cake is washed with fresh portions of the solvent to remove impurities.[16]
- The final product is then dried. This process typically results in a high yield (over 90%) and high purity product.[16]

Analysis: Melting Point Determination

Objective: To determine the melting point of a purified sample of **5-Chlorosalicylic Acid** as an indicator of purity.

Procedure (Capillary Method):

- A small amount of the dry, crystalline **5-Chlorosalicylic Acid** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Analysis: Infrared (IR) Spectroscopy

Objective: To obtain the infrared spectrum of **5-Chlorosalicylic Acid** to confirm the presence of key functional groups.

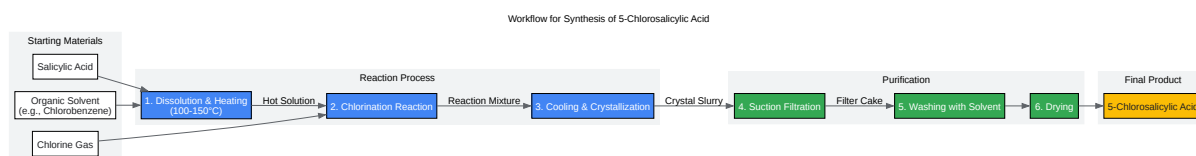
Procedure (KBr Wafer Method):

- A small amount of **5-Chlorosalicylic Acid** (1-2 mg) is ground thoroughly with approximately 100-200 mg of dry potassium bromide (KBr) powder.
- The mixture is pressed into a thin, transparent pellet using a hydraulic press.
- The KBr pellet is placed in the sample holder of an FTIR spectrometer.
- The infrared spectrum is recorded. The resulting spectrum can be compared to reference spectra for verification.^[1]

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **5-Chlorosalicylic Acid** via the direct chlorination of salicylic acid.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **5-Chlorosalicylic Acid**.

Biological Activity and Applications

5-Chlorosalicylic Acid is recognized for its role as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[3] It is a major metabolite of Meseclazone, a non-steroidal anti-inflammatory drug.[1][18] Studies have compared its anti-inflammatory and platelet aggregation effects to other compounds like acetylsalicylic acid.[11][18] Its utility also extends to the agrochemical industry, where it serves as a precursor for herbicides and fungicides.[3] Furthermore, there is research into the mutagenic activity of **5-chlorosalicylic acid** as a potential metabolite of niclosamide, a medication used to treat tapeworm infestations.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Chlorosalicylic Acid | C7H5ClO3 | CID 9447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Chlorosalicylic acid [himedialabs.com]
- 3. nbinno.com [nbinno.com]
- 4. chemigran.com [chemigran.com]
- 5. dir.indiamart.com [dir.indiamart.com]
- 6. 5-Chloro-2-hydroxybenzoic acid | 321-14-2 [chemicalbook.com]
- 7. 5-Chlorosalicylic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 8. scbt.com [scbt.com]
- 9. Benzoic acid, 5-chloro-2-hydroxy- [webbook.nist.gov]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. 5-chlorosalicylic acid, 321-14-2 [thegoodscentscompany.com]
- 12. 4-Chlorosalicylic acid(5106-98-9) 1H NMR spectrum [chemicalbook.com]

- 13. spectrabase.com [spectrabase.com]
- 14. Benzoic acid, 5-chloro-2-hydroxy- [webbook.nist.gov]
- 15. mzCloud – 5 Chlorosalicylic acid [mzcloud.org]
- 16. US2811547A - Process for preparing s-chlorosalicylic - Google Patents [patents.google.com]
- 17. CN106831396A - A kind of improvement synthetic method of 5 chloro-salicylic acid - Google Patents [patents.google.com]
- 18. 5-chlorosalicylic acid | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Physicochemical characteristics of 5-Chlorosalicylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044635#physicochemical-characteristics-of-5-chlorosalicylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com